

# Cbz-D-Arg(Pbf)-OH molecular weight and formula

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## Compound of Interest

Compound Name: Cbz-D-Arg(Pbf)-OH

Cat. No.: B7840288

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## Technical Data Sheet: Cbz-D-Arg(Pbf)-OH

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for the chemical compound N- $\alpha$ -Cbz-N- $\omega$ -Pbf-D-arginine, commonly abbreviated as **Cbz-D-Arg(Pbf)-OH**. This compound is a protected amino acid derivative frequently utilized in solid-phase peptide synthesis (SPPS). The benzyloxycarbonyl (Cbz) group protects the alpha-amino group, while the 2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl (Pbf) group protects the guanidino side chain of the D-arginine residue.

## Core Chemical Properties

The fundamental molecular properties of **Cbz-D-Arg(Pbf)-OH** are summarized below. These values are essential for stoichiometric calculations in synthesis protocols and for analytical characterization.

| Property         | Value   |
|------------------|---|
| Chemical Formula | C <sub>34</sub> H <sub>42</sub> N <sub>4</sub> O <sub>7</sub> S |
| Molecular Weight | 650.79 g/mol  |

## Molecular Structure and Components

The structure of **Cbz-D-Arg(Pbf)-OH** consists of three primary functional components: the D-arginine core, an N-terminal Cbz protecting group, and a side-chain Pbf protecting group. The logical relationship between these components is illustrated below.

Caption: Logical breakdown of **Cbz-D-Arg(Pbf)-OH** into its constituent functional parts.

## Experimental Protocols

As this document serves as a technical data sheet for a specific chemical reagent, detailed experimental protocols are context-dependent and would be found within specific research papers or synthesis methodologies that utilize this compound. Key experimental areas where **Cbz-D-Arg(Pbf)-OH** is employed include:

- Solid-Phase Peptide Synthesis (SPPS): The compound is used as a building block for incorporating a D-arginine residue into a peptide sequence. The Pbf group provides acid-labile side-chain protection, which is typically removed during the final cleavage step with strong acids like trifluoroacetic acid (TFA).
- Quality Control and Analysis: Standard analytical techniques are used to verify the purity and identity of the compound before use. These include:
  - High-Performance Liquid Chromatography (HPLC): To assess purity.
  - Mass Spectrometry (MS): To confirm the molecular weight.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure.

The specific parameters for these experimental protocols (e.g., HPLC columns, mobile phases, NMR solvents) are determined by the laboratory and the specific requirements of the synthesis.

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